

# Application Notes and Protocols for Dissolving PD153035 in DMSO

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## Compound of Interest

Compound Name: PD153035

Cat. No.: B1662475

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This document provides detailed application notes and protocols for the preparation of **PD153035** solutions in Dimethyl Sulfoxide (DMSO) for various experimental applications. **PD153035** is a potent and specific inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results.

## Quantitative Data Summary

The solubility of **PD153035** in DMSO can vary depending on the specific form of the compound (e.g., free base vs. hydrochloride salt) and the experimental conditions. The following table summarizes key quantitative data for the preparation of **PD153035** solutions.

Parameter	Value	Source
Molecular Weight	360.21 g/mol (free base) 396.67 g/mol (hydrochloride salt)	[1][2]
Solubility in DMSO	≥3.97 mg/mL (with gentle warming) 6 mg/mL (16.65 mM) ~0.25 - 4 mg/mL (hydrochloride salt) Up to 33.33 mg/mL (92.53 mM) (with sonication)	[1][2][3][4][5]
Recommended Stock Solution Concentration	1-10 mM	General laboratory practice
Storage of Stock Solution	-20°C for several months -80°C for up to 2 years	[2][5]
Final DMSO Concentration in Cell Culture	<0.5%	[6][7]

## Experimental Protocols

### Protocol 1: Preparation of a PD153035 Stock Solution in DMSO

This protocol describes the steps for preparing a concentrated stock solution of **PD153035** in DMSO.

Materials:

- **PD153035** (powder form)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

- Water bath or heating block (optional)
- Ultrasonic bath (optional)

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination, especially if the stock solution will be used for cell culture experiments.
- Weighing **PD153035**: Carefully weigh the desired amount of **PD153035** powder.
- Adding DMSO: Add the appropriate volume of fresh, anhydrous DMSO to the **PD153035** powder to achieve the desired stock concentration (e.g., 10 mM). It is recommended to use fresh DMSO as moisture can reduce the solubility[1][8].
- Dissolution:
  - Vortex the solution thoroughly for 2-5 minutes.
  - If the compound does not fully dissolve, gentle warming in a 37°C water bath for 10 minutes can aid in dissolution[2].
  - Alternatively, sonication in an ultrasonic bath for a short period can also be used to facilitate dissolution[2][4]. For some forms, heating up to 60°C with ultrasonication may be necessary[4].
- Sterilization (Optional): If required for the specific application, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter. Ensure the filter is compatible with DMSO.
- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound[8].
  - Store the aliquots at -20°C for short-term storage (up to a month) or at -80°C for long-term storage (6 months to 2 years)[5][6].

## Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution to prepare working solutions for treating cells in culture.

Materials:

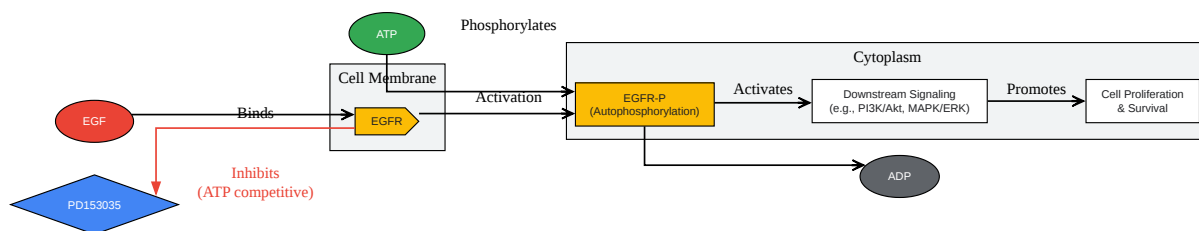
- **PD153035** stock solution in DMSO
- Sterile cell culture medium
- Sterile pipette tips and tubes

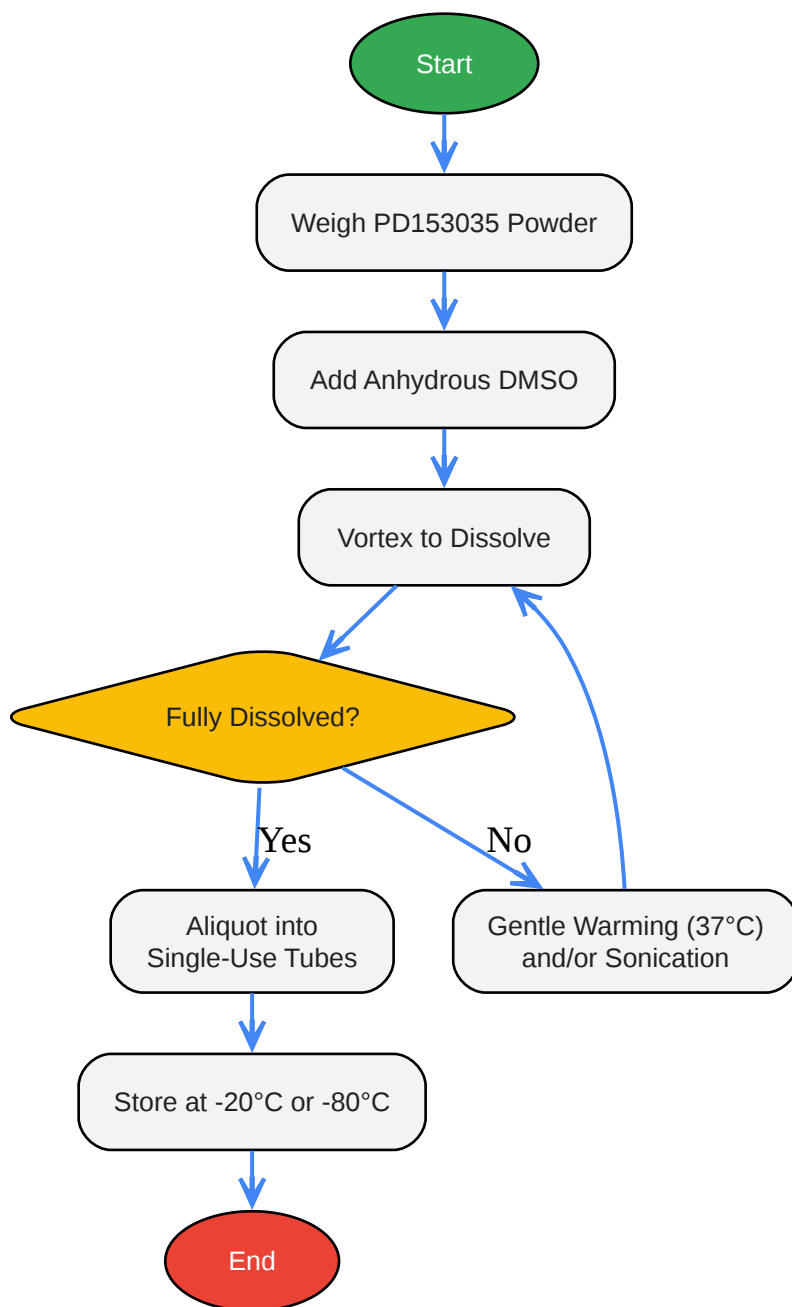
Procedure:

- Thawing Stock Solution: Thaw an aliquot of the **PD153035** stock solution at room temperature.
- Serial Dilution: Perform a serial dilution of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound[6].
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without **PD153035**) to the cell culture medium as used for the highest concentration of the compound. This is essential to account for any effects of the solvent on the cells. The final concentration of DMSO in the cell culture should ideally be below 0.5% to avoid cytotoxicity[6][7].
- Cell Treatment: Add the prepared working solutions to your cell cultures and incubate for the desired experimental duration.

## Visualizations

### Signaling Pathway of PD153035 Action





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